

Measuring LEAP-2 Concentration in Human Plasma: Application Notes and Protocols

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Compound of Interest

Compound Name: LEAP-2

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Introduction

Liver-expressed antimicrobial peptide 2 (**LEAP-2**) is a circulating peptide hormone that has emerged as a key regulator of metabolism and appetite.[1] It is recognized as an endogenous antagonist of the growth hormone secretagogue receptor (GHSR), the receptor for the hunger-stimulating hormone ghrelin.[2][3][4] Given its role in energy homeostasis, accurate measurement of **LEAP-2** in human plasma is critical for research in obesity, diabetes, and other metabolic disorders. This document provides detailed protocols and application notes for the quantification of **LEAP-2** in human plasma, with a primary focus on the widely used Enzyme-Linked Immunosorbent Assay (ELISA) method.

Principle of LEAP-2 Measurement

The most common method for quantifying **LEAP-2** in human plasma is the competitive ELISA. This assay involves a competition between the **LEAP-2** in the sample and a labeled **LEAP-2** conjugate for a limited number of binding sites on a microplate coated with an anti-**LEAP-2** antibody. The amount of labeled **LEAP-2** bound to the antibody is inversely proportional to the concentration of **LEAP-2** in the sample. The signal is then detected, typically through a

colorimetric reaction, and the concentration of **LEAP-2** is determined by referencing a standard curve.

Radioimmunoassay (RIA) is another method that has been used to determine **LEAP-2** plasma concentrations.^[5] Additionally, mass spectrometry-based techniques have been employed for the identification and characterization of **LEAP-2** from human blood.^[6]

I. Sample Collection and Preparation

Proper sample handling is crucial for accurate and reproducible results.

1. Blood Collection:

- Collect whole blood into tubes containing an anticoagulant such as EDTA or heparin.^{[7][8]} Sodium citrate tubes can also be used.^[9]
- It is recommended to process the blood as soon as possible after collection.^[8]

2. Plasma Preparation:

- Centrifuge the blood sample at 1,000-2,000 x g for 10-15 minutes at 4°C.^{[7][9][10]}
- Carefully aspirate the supernatant (plasma) without disturbing the cell pellet.^{[9][10]}
- For platelet-poor plasma, a second centrifugation step at 2,000 x g for 15 minutes can be performed.^[10]

3. Sample Storage:

- For immediate analysis, plasma samples can be stored at 2-8°C.^[10]
- For long-term storage, aliquot the plasma into polypropylene tubes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.^{[7][8]}

II. Experimental Protocol: Competitive ELISA for Human LEAP-2

This protocol is a generalized procedure based on commercially available ELISA kits.^{[7][11][12]} It is essential to refer to the specific manufacturer's instructions for the kit being used.

A. Materials:

- Human **LEAP-2** ELISA Kit (containing pre-coated microplate, standards, conjugate, wash buffer, substrate, and stop solution)
- Human plasma samples
- Precision pipettes and tips
- Microplate reader capable of measuring absorbance at 450 nm
- Distilled or deionized water
- Plate shaker (optional)

B. Reagent Preparation:

- Bring all reagents and samples to room temperature before use.
- Prepare the wash buffer by diluting the concentrated wash buffer with distilled or deionized water as per the kit instructions.
- Reconstitute the standards to create a standard curve according to the kit's manual. This typically involves a serial dilution of the highest standard.

C. Assay Procedure:

- Add a specific volume of standards and plasma samples to the appropriate wells of the pre-coated microplate.
- Add the **LEAP-2**-HRP (Horseradish Peroxidase) conjugate to each well (except the blank).
- Cover the plate and incubate for the time and temperature specified in the kit protocol (e.g., 1 hour at 37°C).^{[7][12]}

- Aspirate the liquid from each well and wash the wells multiple times with the prepared wash buffer.
- Add the substrate solution to each well and incubate for a specified time (e.g., 15-20 minutes) at room temperature or 37°C, protected from light. A blue color will develop.
- Add the stop solution to each well. The color will change from blue to yellow.
- Read the optical density (OD) of each well at 450 nm within 30 minutes of adding the stop solution.

D. Data Analysis:

- Calculate the average OD for each standard and sample.
- Subtract the average OD of the blank from the average OD of all other wells.
- Create a standard curve by plotting the average OD of each standard on the y-axis against the corresponding **LEAP-2** concentration on the x-axis.
- Use the standard curve to determine the concentration of **LEAP-2** in the plasma samples. This is typically done by interpolation from the standard curve. The intensity of the color is inversely proportional to the **LEAP-2** concentration.^[7]

Data Presentation

Table 1: Performance Characteristics of Commercially Available Human **LEAP-2** ELISA Kits

Feature	Phoenix Pharmaceuticals (EK-075-40)	BioVendor (RD191136200R)	MyBioSource (MBS7252918)	Kamiya Biomedical (KT-89019)	Cloud-Clone (SEA837Hu)
Assay Type	EIA	Competitive ELISA	Quantitative Competitive ELISA	Competitive ELISA	Sandwich ELISA
Sample Type	Plasma	Plasma-EDTA	Serum, Plasma, Cell Culture Supernatants, Body Fluid And Tissue Homogenate	Serum, Plasma, Cell Culture Supernatants, Body Fluid and Tissue Homogenate	Serum, Plasma, Tissue Homogenates
Sensitivity	0.16 ng/mL[13]	Not Specified	1.0 mg/dL (Note: Unusual unit) [11]	Not Specified	< 0.058 ng/mL
Linear Range	0.27 – 6.7 ng/mL[13]	0.2 - 25 ng/mL[14]	Not Specified	1-25 ng/mL	0.156-10 ng/mL[12]
Intra-assay CV	<10%[13]	<10%	Not Specified	Not Specified	< 10%
Inter-assay CV	<15%[13]	<10%	Not Specified	Not Specified	< 12%

Note: The information in this table is based on publicly available data from the manufacturers' websites and may be subject to change. Always refer to the product-specific datasheet for the most accurate information.

Visualization of Workflows and Pathways

Figure 1. General Workflow for Competitive ELISA of LEAP-2

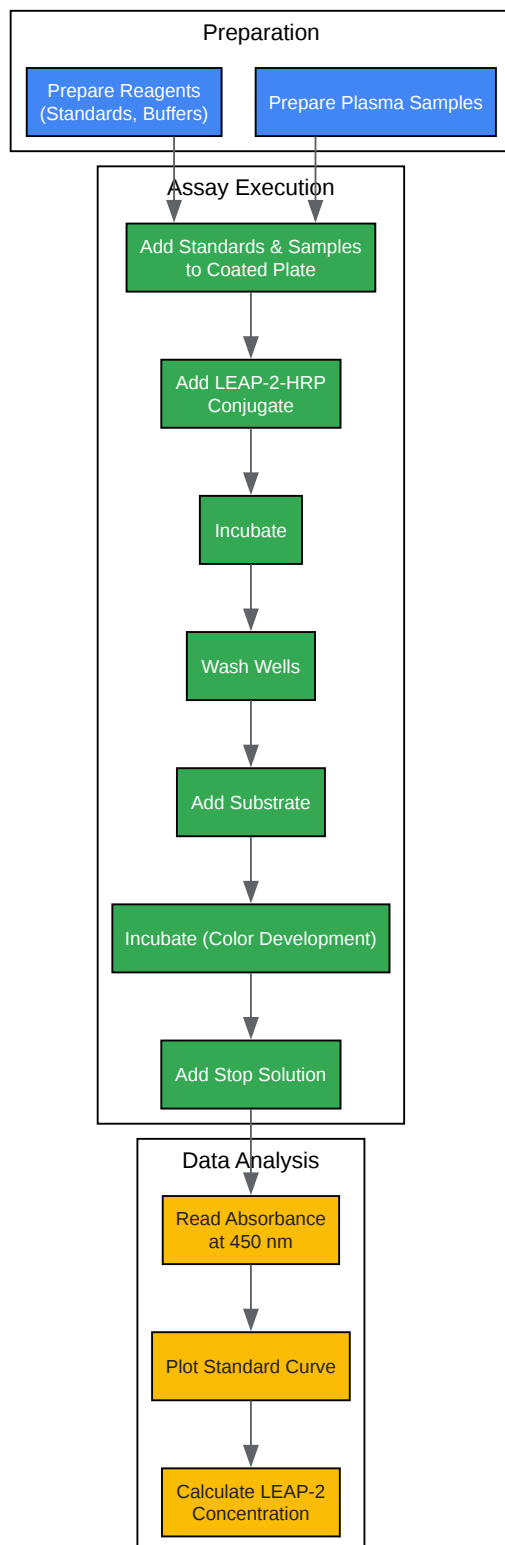
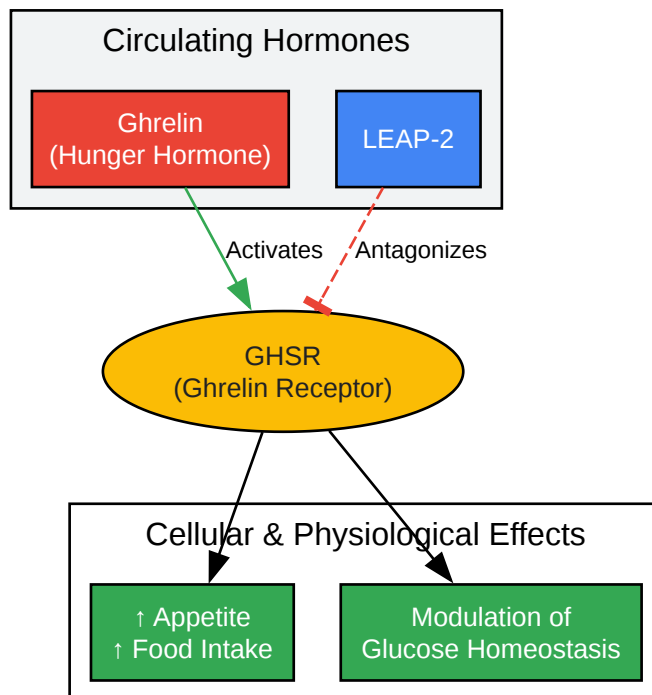
[Click to download full resolution via product page](#)Caption: General Workflow for Competitive ELISA of **LEAP-2**.

Figure 2. LEAP-2 Antagonism of Ghrelin Signaling



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